

Comprehensive Safety and Handling Guide for O-(3-Methoxyphenyl)-D-serine

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Compound of Interest

Compound Name: O-(3-Methoxyphenyl)-D-serine

Cat. No.: B8233803

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Disclaimer: No specific Safety Data Sheet (SDS) for **O-(3-Methoxyphenyl)-D-serine** is publicly available at the time of this writing. The following guidance is synthesized from safety data for structurally related compounds, including D-serine and various chemicals containing a 3-methoxyphenyl moiety. This information is intended to provide a conservative and precautionary framework. All users must conduct a thorough, institution-specific risk assessment before handling this compound.

Hazard Evaluation and Risk Assessment

O-(3-Methoxyphenyl)-D-serine is a substituted amino acid derivative. While the toxicological properties of this specific molecule have not been fully characterized, an analysis of its structural components—a D-serine backbone and a 3-methoxyphenyl group—allows for a predictive hazard assessment.

- **D-Serine Core:** The parent amino acid, D-serine, is generally considered to have low acute toxicity. However, some suppliers classify it as causing skin, eye, and respiratory irritation[1].

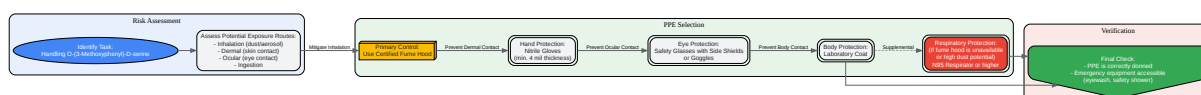
- 3-Methoxyphenyl Group: Aromatic compounds, including those with a methoxy substitution, can present a range of hazards. Safety data for related compounds indicate risks of skin and eye irritation, and potential harm if inhaled or swallowed[2][3].

Based on this composite analysis, it is prudent to handle **O-(3-Methoxyphenyl)-D-serine** as a substance that is potentially irritating to the skin, eyes, and respiratory tract, and may be harmful if ingested or inhaled.

Personal Protective Equipment (PPE) Protocol

A multi-layered PPE approach is essential to minimize exposure. The selection of appropriate PPE should be guided by the specific laboratory conditions and the scale of the work being performed.

PPE Selection Workflow



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